

An In-depth Technical Guide to 3-Ethyl-2-methyl-3-pentanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **3-Ethyl-2-methyl-3-pentanol**

Cat. No.: **B1330359**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the tertiary alcohol **3-Ethyl-2-methyl-3-pentanol**, with a focus on its chemical synthesis, physical and chemical properties, and spectral data. While the compound is a structurally simple tertiary alcohol, this document consolidates available scientific information to serve as a foundational resource. A detailed experimental protocol for its synthesis via a Grignard reaction is provided, alongside tabulated quantitative data for its physicochemical properties. Notably, a thorough search of scientific literature reveals a significant gap in the historical documentation of its initial discovery and a lack of studies on its biological activity and potential pharmacological applications.

Introduction

3-Ethyl-2-methyl-3-pentanol (CAS No. 597-05-7) is a tertiary alcohol with the molecular formula C₈H₁₈O.^{[1][2]} Tertiary alcohols are characterized by a hydroxyl group attached to a carbon atom that is bonded to three other carbon atoms. This structural feature confers specific chemical properties, such as resistance to oxidation under mild conditions.^[3] While many tertiary alcohols have applications in medicinal chemistry and materials science, information regarding the specific applications of **3-Ethyl-2-methyl-3-pentanol** is not readily available in the current body of scientific literature.^[3] This guide aims to present the existing technical data for this compound and highlight areas where further research is needed.

History and Discovery

Despite extensive searches of chemical databases and historical literature, specific details regarding the initial discovery and synthesis of **3-Ethyl-2-methyl-3-pentanol** are not well-documented. The compound's CAS number (597-05-7) indicates its registration in the chemical literature, but the original publication detailing its first preparation could not be definitively identified.^{[1][2][4]} The synthesis of tertiary alcohols through methods like the Grignard reaction was well-established by the early 20th century, and it is likely that **3-Ethyl-2-methyl-3-pentanol** was first synthesized during this era as part of broader investigations into the scope of this reaction. However, without a primary source, the specific researchers and timeline remain unknown.

Physicochemical Properties

A summary of the known physical and chemical properties of **3-Ethyl-2-methyl-3-pentanol** is presented in the table below. This data has been aggregated from various chemical databases.

Property	Value	Source
Molecular Formula	C ₈ H ₁₈ O	[1] [2]
Molecular Weight	130.23 g/mol	[1]
IUPAC Name	3-ethyl-2-methylpentan-3-ol	[1]
CAS Number	597-05-7	[1] [2] [4]
Appearance	Colorless to Almost colorless clear liquid	[1]
Boiling Point	160 °C	
Density	0.830 g/mL	
Molar Volume	157.0 mL/mol	
Topological Polar Surface Area	20.2 Å ²	[1]
InChI Key	DMHIJUVUPKCGLJ- UHFFFAOYSA-N	[1] [2]

Spectral Information

Spectroscopic data is crucial for the identification and characterization of chemical compounds.

The following table summarizes the available spectral information for **3-Ethyl-2-methyl-3-pentanol**.

Spectrum Type	Data Highlights	Source
¹ H NMR	400 MHz in CDCl ₃	[1]
¹³ C NMR	in CDCl ₃	[1]
Infrared (IR)	Liquid Film	[1]
Mass Spectrometry (MS)	Electron Ionization	[1]

Synthesis of 3-Ethyl-2-methyl-3-pentanol

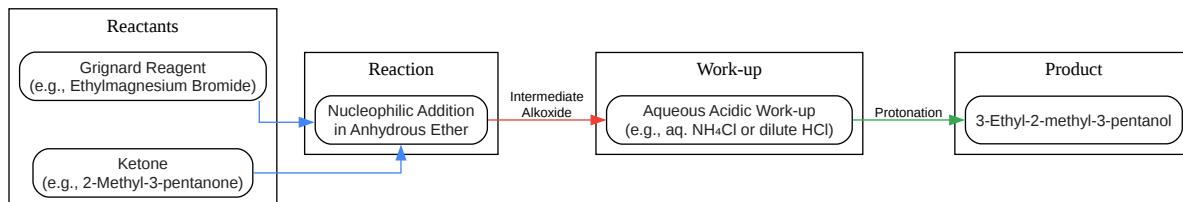
The most common and versatile method for the synthesis of tertiary alcohols like **3-Ethyl-2-methyl-3-pentanol** is the Grignard reaction. This powerful carbon-carbon bond-forming reaction involves the addition of an organomagnesium halide (Grignard reagent) to a ketone or an ester.

Retrosynthetic Analysis

A retrosynthetic analysis of **3-Ethyl-2-methyl-3-pentanol** reveals two primary Grignard-based synthetic routes:

- Route A: The reaction of an ethyl magnesium halide (e.g., ethyl magnesium bromide) with 2-methyl-3-pentanone.
- Route B: The reaction of an isopropyl magnesium halide (e.g., isopropyl magnesium bromide) with 3-pentanone.

The following diagram illustrates the general workflow for the synthesis of **3-Ethyl-2-methyl-3-pentanol** via a Grignard reaction.



[Click to download full resolution via product page](#)

A generalized workflow for the Grignard synthesis of **3-Ethyl-2-methyl-3-pentanol**.

Detailed Experimental Protocol (Adapted from a similar synthesis)

The following is a detailed experimental protocol for the synthesis of **3-Ethyl-2-methyl-3-pentanol**, adapted from established procedures for the preparation of similar tertiary alcohols.

Materials:

- Magnesium turnings
- Anhydrous diethyl ether
- Ethyl bromide
- 2-Methyl-3-pentanone
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware (three-necked round-bottom flask, dropping funnel, condenser, etc.)
- Magnetic stirrer and heating mantle

Procedure:

- Preparation of the Grignard Reagent:
 - All glassware must be oven-dried and assembled under a dry, inert atmosphere (e.g., nitrogen or argon).
 - Place magnesium turnings in the three-necked flask.
 - Add a small volume of anhydrous diethyl ether to cover the magnesium.
 - Prepare a solution of ethyl bromide in anhydrous diethyl ether in the dropping funnel.
 - Add a small amount of the ethyl bromide solution to the magnesium. The reaction should initiate, as indicated by bubbling and a slight warming of the flask. If the reaction does not start, gentle warming or the addition of a small iodine crystal may be necessary.
 - Once the reaction has started, add the remaining ethyl bromide solution dropwise at a rate that maintains a gentle reflux.
 - After the addition is complete, continue to stir the mixture until most of the magnesium has reacted.
- Reaction with the Ketone:
 - Prepare a solution of 2-methyl-3-pentanone in anhydrous diethyl ether.
 - Cool the Grignard reagent solution in an ice bath.
 - Add the ketone solution dropwise to the stirred Grignard reagent. A precipitate will form.
 - After the addition is complete, allow the reaction mixture to stir at room temperature for a specified time to ensure the reaction goes to completion.
- Work-up and Purification:
 - Carefully pour the reaction mixture over a mixture of crushed ice and a saturated aqueous solution of ammonium chloride to quench the reaction and hydrolyze the magnesium

alkoxide.

- Transfer the mixture to a separatory funnel and separate the organic layer.
- Extract the aqueous layer with diethyl ether.
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter to remove the drying agent and remove the solvent by rotary evaporation.
- The crude product can be purified by fractional distillation under reduced pressure to yield pure **3-Ethyl-2-methyl-3-pentanol**.

Biological Activity and Signaling Pathways

A comprehensive search of the scientific and medical literature (including PubMed, Scopus, and other relevant databases) was conducted to identify any studies related to the biological activity, pharmacology, or toxicology of **3-Ethyl-2-methyl-3-pentanol**. No studies detailing any specific biological effects, mechanism of action, or interaction with signaling pathways for this compound were found.

While tertiary alcohols as a class are of interest in drug discovery due to their potential for improved metabolic stability compared to primary and secondary alcohols, there is no publicly available research that has explored **3-Ethyl-2-methyl-3-pentanol** in a biological context.^[3] The steric hindrance provided by the three alkyl groups can protect the hydroxyl group from metabolic processes like glucuronidation.^[3] However, without experimental data, any potential biological activity of **3-Ethyl-2-methyl-3-pentanol** remains speculative.

Due to the absence of data on its biological interactions, the mandatory visualization of a signaling pathway involving this compound cannot be provided.

Conclusion and Future Directions

3-Ethyl-2-methyl-3-pentanol is a well-characterized tertiary alcohol from a chemical and physical standpoint. Its synthesis is readily achievable through standard organic chemistry techniques, most notably the Grignard reaction. However, there is a striking lack of information

regarding its history and, more importantly, its biological properties. For researchers and professionals in drug development, this compound represents a blank slate.

Future research could focus on:

- Screening for Biological Activity: The compound could be included in high-throughput screening campaigns to assess its activity against a wide range of biological targets.
- Toxicological Studies: A comprehensive toxicological profile would be necessary before any further development.
- Medicinal Chemistry Applications: Given the interest in tertiary alcohols in drug design, **3-Ethyl-2-methyl-3-pentanol** could serve as a scaffold or starting material for the synthesis of more complex molecules with potential therapeutic applications.

In conclusion, while this guide provides a thorough overview of the current knowledge of **3-Ethyl-2-methyl-3-pentanol**, its primary value may be in highlighting a significant gap in the scientific literature, inviting further investigation into the potential of this simple yet understudied molecule.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. 3-Pentanol, 3-ethyl-2-methyl- [webbook.nist.gov]
- 3. Tertiary Alcohol: Reaping the Benefits but Minimizing the Drawbacks of Hydroxy Groups in Drug Discovery - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. spectrumchemical.com [spectrumchemical.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Ethyl-2-methyl-3-pentanol]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1330359#discovery-and-history-of-3-ethyl-2-methyl-3-pentanol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com